TZ4M Controller: Restoring to Factory Default Settings

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Compound of Interest		
Compound Name:	TZ4M	
Cat. No.:	B12387039	Get Quote

This technical support guide provides researchers, scientists, and drug development professionals with a comprehensive overview of how to restore the **TZ4M** controller to its factory default settings. The following sections offer a detailed, step-by-step process, troubleshooting advice, and a visual workflow to ensure a smooth and accurate reset.

Frequently Asked Questions (FAQs)

Q1: Is there a one-touch factory reset function on the **TZ4M** controller?

A1: The **TZ4M** controller does not have a single command or button for an automatic factory reset. Instead, restoring factory defaults involves manually navigating through the parameter groups and setting the values back to their original specifications.

Q2: When should I consider restoring the **TZ4M** to its factory default settings?

A2: Restoring to factory defaults is recommended when the controller's behavior is unexpected, when you want to establish a baseline configuration before a new experiment, or if you suspect that incorrect parameter settings are affecting your process control.

Q3: Will restoring to factory defaults erase my setpoint value (SV)?

A3: Yes, all parameters, including the Set Value (SV) and alarm settings, will revert to their default values. It is crucial to record any critical settings before proceeding with the manual reset.

Q4: Where can I find the list of factory default values?

A4: The factory default values for all parameters are listed in the official Autonics **TZ4M** user manual.[1] It is essential to refer to this document to ensure accurate restoration of the settings.

Troubleshooting Guide: Manual Restoration to Factory Defaults

If you are experiencing issues with your **TZ4M** controller, or wish to start with a clean slate, follow this guide to manually reset the parameters to their factory default values.

Pre-requisites:

- Obtain the official user manual for your specific **TZ4M** model to access the complete list of factory default parameters.[1]

- Carefully document all current parameter settings before making any changes. This will allow you to restore your previous configuration if needed.

Step-by-Step Protocol:

- Enter Parameter Setting Mode: Press and hold the MD key for approximately 3 seconds to enter the parameter setting mode. The display will show the first parameter group.

- Navigate Through Parameter Groups: Use the MD key to cycle through the different parameter groups (e.g., Parameter 1 Group, Parameter 2 Group).

- Select a Parameter: Within a parameter group, use the left (<) and right (>) arrow keys to navigate to the specific parameter you wish to reset.

- Modify the Parameter Value: Use the up (∧) and down (∨) arrow keys to change the value of the selected parameter to match the factory default value as specified in the user manual.

- Save the Setting: Press the MD key to save the new value and move to the next parameter.

- Repeat for All Parameters: Continue this process for all parameters in all groups that you wish to restore to their factory defaults.
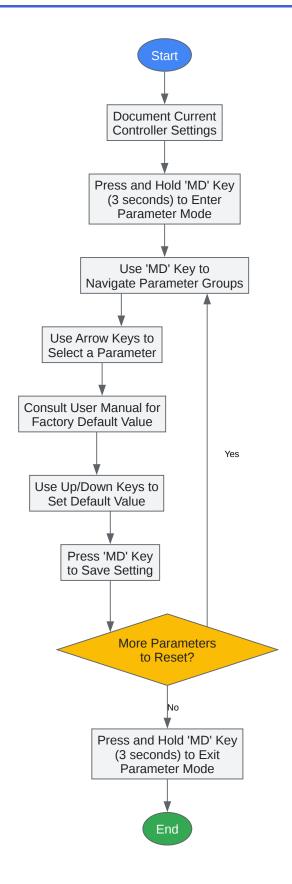
- Return to Run Mode: Once all desired parameters are reset, press and hold the MD key for approximately 3 seconds to exit the parameter setting mode and return to the normal operation (RUN) mode.

Experimental Workflow: Manual Factory Default Restoration

The following diagram illustrates the logical workflow for manually restoring the **TZ4M** controller to its factory default settings.

```
                    ┌─────────┐
                    │  Start  │
                    └─────────┘
                         │
                         ▼
              ┌────────────────────┐
              │ Document Current   │
              │ Controller Settings│
              └────────────────────┘
                         │
                         ▼
              ┌────────────────────┐
              │ Press and Hold 'MD'│
              │ Key (3 seconds) to │
              │ Enter Parameter    │
              │ Mode               │
              └────────────────────┘
                         │
                         ▼
              ┌────────────────────┐
              │ Use 'MD' Key to    │◄───────┐
              │ Navigate Parameter │        │
              │ Groups             │        │
              └────────────────────┘        │
                         │                  │
                         ▼                  │
              ┌────────────────────┐        │
              │ Use Arrow Keys to  │        │
              │ Select a Parameter │        │
              └────────────────────┘        │
                         │                  │
                         ▼                  │
              ┌────────────────────┐        │
              │ Consult User Manual│        │
              │ for Factory        │        │
              │ Default Value      │        │
              └────────────────────┘     Yes
                         │                  │
                         ▼                  │
              ┌────────────────────┐        │
              │ Use Up/Down Keys to│        │
              │ Set Default Value  │        │
              └────────────────────┘        │
                         │                  │
                         ▼                  │
              ┌────────────────────┐        │
              │ Press 'MD' Key     │        │
              │ to Save Setting    │        │
              └────────────────────┘        │
                         │                  │
                         ▼                  │
                    ◇─────────◇             │
                   ╱ More      ╲────────────┘
                   ╲ Parameters ╱
                    ◇ to Reset?◇
                         │
                        No
                         ▼
              ┌────────────────────┐
              │ Press and Hold 'MD'│
              │ Key (3 seconds) to │
              │ Exit Parameter Mode│
              └────────────────────┘
                         │
                         ▼
                    ┌─────────┐
                    │   End   │
                    └─────────┘
```

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Caption: Workflow for manually resetting the **TZ4M** controller to factory default settings.

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References

- 1. Autonics TZ4M Manuals | ManualsLib [manualslib.com]
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